

Technical Data Sheet: 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone

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Compound of Interest

Compound Name: 1-(2-Phenyl-1H-imidazol-5-yl)ethanone

Cat. No.: B158319

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Disclaimer: No direct CAS number or comprehensive technical data could be located for the specifically requested compound, **1-(2-Phenyl-1H-imidazol-5-YL)ethanone**. This document provides information on the closely related analogue, 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone, for which limited data is available.

This technical data sheet serves as a guide for researchers, scientists, and drug development professionals interested in the chemical and physical properties of 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone.

Chemical Identifiers

The following table summarizes the known identifiers for 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone.

Identifier	Value	Reference
CAS Number	28824-91-1	[1]
Synonyms	1-(5-methyl-2-phenyl-1H-imidazol-4-yl)ethanone	[1]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[1]
Canonical SMILES	<chem>CC(C1=C(C)N=C(C2=CC=CC=C2)N1)=O</chem>	[1]

Physicochemical Properties

Quantitative data regarding the physicochemical properties of 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone is limited. The following table presents the available information.

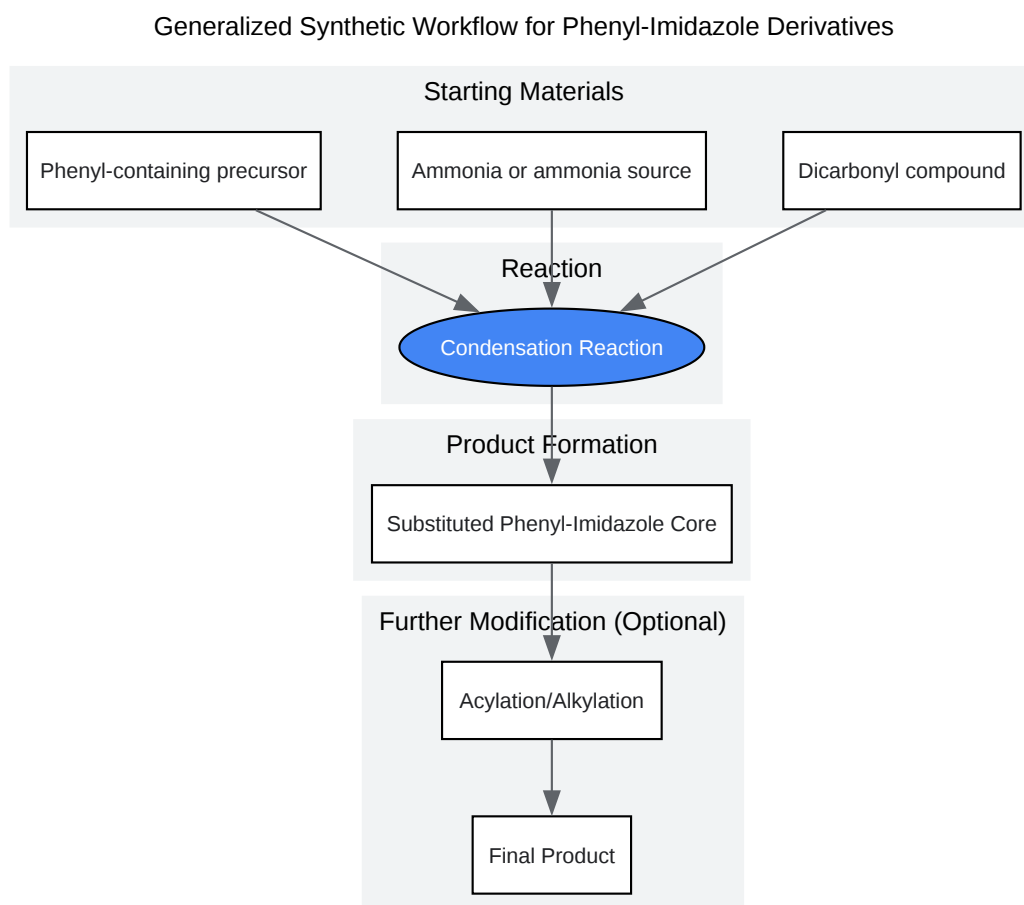
Property	Value	Source
Molecular Weight	200.24 g/mol	Calculated

Note: Further experimental data such as melting point, boiling point, and solubility are not readily available in the public domain.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone are not available in the searched literature. However, a general synthetic pathway for related imidazole derivatives can be conceptualized.

A plausible synthetic route for imidazole derivatives often involves a multi-step process. The diagram below illustrates a generalized workflow for the synthesis of substituted phenyl-imidazole compounds.



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Caption: Generalized workflow for the synthesis of phenyl-imidazole derivatives.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways for 1-(4-Methyl-2-phenyl-1H-imidazol-5-yl)ethanone. Imidazole-containing compounds, in general, are known to exhibit a wide range of biological

activities, including but not limited to antifungal, antibacterial, and anti-inflammatory properties. Further research would be required to elucidate the specific biological profile of this particular compound.

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References

- 1. glpbio.com [glpbio.com]
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